

# ABT-737 Profile and Experimental Data

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**Compound Focus:** Bcl-2-IN-14

Cat. No.: S12857221

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Here is a summary of key information about ABT-737, structured for easy comparison.

Feature	Description
Drug Class	BH3-mimetic [1] [2]
Primary Targets	BCL-2, BCL-xL, BCL-w (high affinity) [3] [4]
Non-Targets	MCL-1, Bfl-1, Bcl-B (low affinity) [3]
Cellular Mechanism	Inhibits anti-apoptotic BCL-2 proteins; induces mitochondrial apoptosis pathway [1] [5]
Key Finding	In cellular context, BCL-2 is a better target than BCL-xL or BCL-w [3]

## ABT-737 Key Experimental Protocols

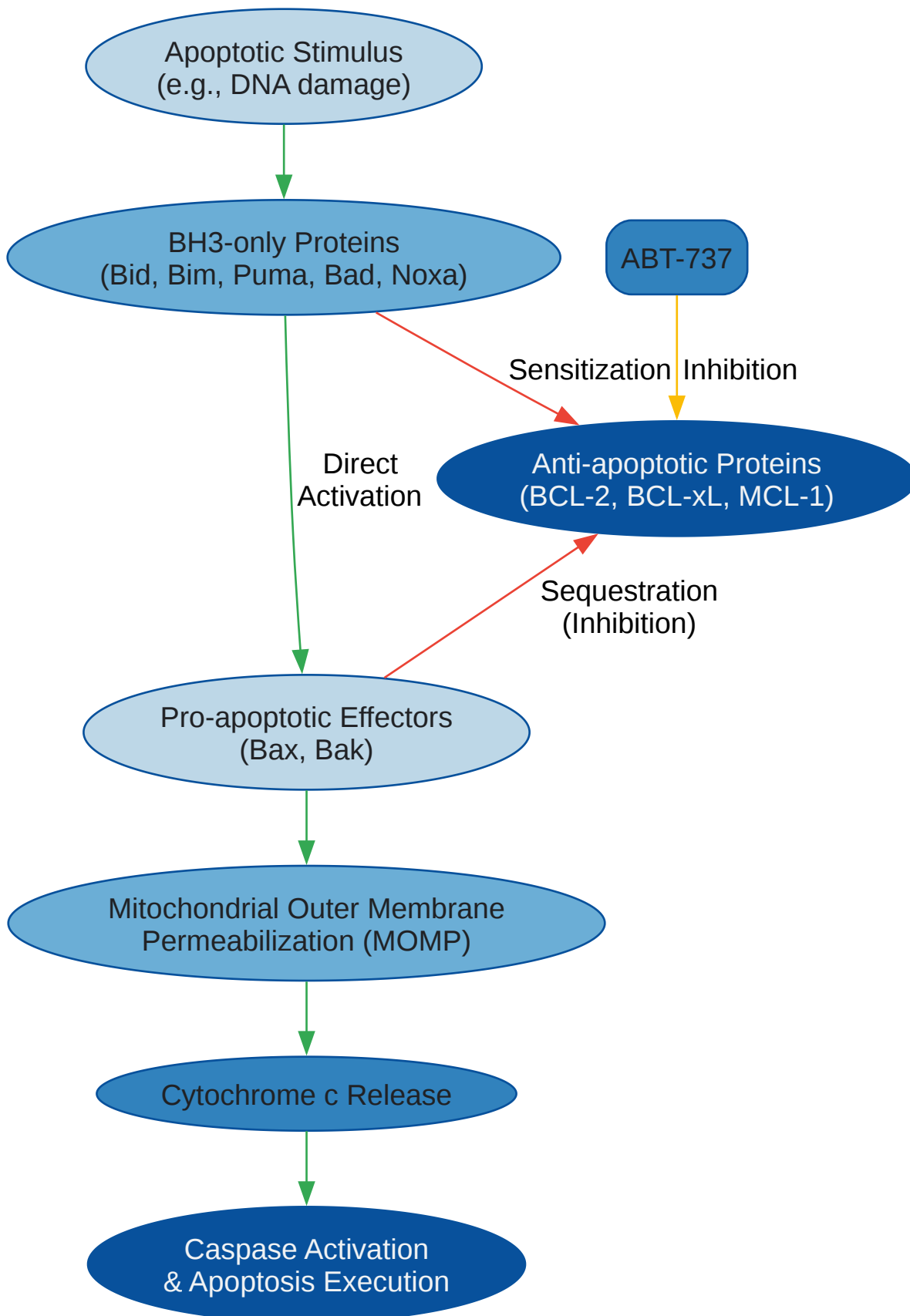
The experimental data for ABT-737 was generated using standardized methodologies relevant for assessing BH3-mimetics.

- Cell Viability Assay (MTT Test):** Used to determine the cytotoxic effects of ABT-737. After a 48-hour exposure of human leukemia cells to the drug, the conversion of MTT to formazan was measured spectrophotometrically. Values were expressed as a percentage of the control, and IC<sub>50</sub> values (concentration for 50% inhibition of cell viability) were calculated from dose-response curves [1].

- **Apoptosis Detection (Annexin V/PI Staining):** Dual staining with fluoresceinated annexin V and propidium iodide (PI) was performed on cell samples. Following incubation, fluorescence was measured using flow cytometry to determine the frequency of cells in early apoptosis (annexin V-positive, PI-negative) and late apoptosis or necrosis (annexin V-positive, PI-positive) [1].
- **Analysis of Cell Volume and Count:** The mean cell volume and cell count were determined using a Coulter counter, which measures electrical impedance. This allowed for the analysis of temporary changes in these parameters after application of the tested agents [1].

## BCL-2 Family Apoptosis Signaling Pathway

The diagram below illustrates the intrinsic apoptosis pathway regulated by BCL-2 family proteins and the mechanism of BH3-mimetics like ABT-737.



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## References

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